

# Bombykal proper disposal procedures

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## Compound of Interest

Compound Name: *Bombykal*

Cat. No.: *B013413*

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Proper disposal of **Bombykal**, an insect pheromone, is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of **Bombykal** and associated waste materials safely.

## Key Data on Bombykal

A summary of the essential information for **Bombykal** is presented below.

Property	Data	Citation
Chemical Name	Bombykol	[1]
Synonyms	Isobombycol	[1]
CAS Number	765-17-3	[1]
Molecular Formula	C16H30O	[1]
Molecular Weight	238.41	[1]
Hazard Classification	Not classified as a hazardous substance or mixture.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]
Storage Conditions	Recommended: -20°C, protect from light, stored under nitrogen. In solvent: -80°C for 6 months.	[1]

## Experimental Protocol for Bombykal Disposal

This step-by-step protocol outlines the safe disposal of **Bombykal** solutions, empty containers, and contaminated labware.

### 1. Personal Protective Equipment (PPE)

- Before handling **Bombykal** or its waste, ensure you are wearing appropriate PPE. This includes:
  - Safety goggles or a face shield.
  - Chemical-resistant gloves (e.g., nitrile).
  - A flame-resistant lab coat.[2]

### 2. Waste Collection and Labeling

- Prepare a designated hazardous waste container for liquid **Bombykal** waste. The container should be made of a material compatible with the solvent used (e.g., plastic-coated glass bottles for flammable solvents).[3]
- Label the container clearly with "Hazardous Waste," the chemical name ("Waste **Bombykal** in [Solvent Name]"), and the approximate concentration.[4]
- Prepare a separate, labeled, puncture-resistant container for chemically contaminated sharps, such as pipette tips or broken glass.[5]
- Prepare a designated, labeled bag or container for non-sharp solid waste contaminated with **Bombykal**.[5]

### 3. Disposal of Unused or Waste **Bombykal** Solution

- Do not dispose of **Bombykal** solution down the drain.[6]
- Carefully pour all unused or waste **Bombykal** solution into the designated liquid hazardous waste container.
- Ensure the container is tightly sealed after adding the waste to prevent evaporation and spills.[4]

### 4. Disposal of Empty **Bombykal** Containers

- Thoroughly empty the original **Bombykal** container.[4]
- Triple rinse the empty container with a suitable solvent (e.g., ethanol or the solvent used for the **Bombykal** solution).[5][7]
- Collect all rinsate (the rinse liquid) and add it to the liquid hazardous waste container.[4][5]
- After triple rinsing, deface or remove the original label from the container.[4]
- Dispose of the rinsed, dried glass or plastic container in the appropriate laboratory recycling or trash bin, following your institution's guidelines.[4]

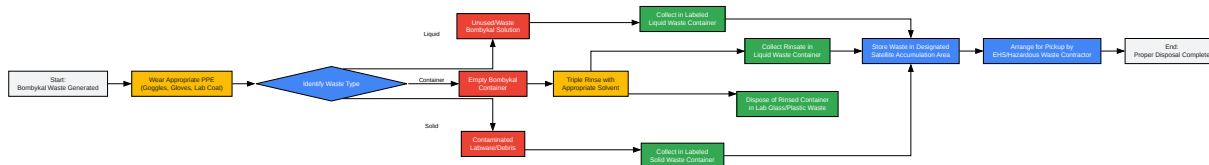
### 5. Disposal of Contaminated Materials

- Sharps: Place all chemically contaminated sharps, such as pipette tips, in the designated sharps container.[5]
- Non-Sharps: Place other contaminated materials, such as gloves, absorbent pads, and weighing papers, into the designated solid hazardous waste bag or container.[5]

## 6. Storage and Final Disposal

- Store all hazardous waste containers in a designated, well-ventilated satellite accumulation area within the laboratory.[4]
- Segregate the **Bombykal** waste from incompatible materials like strong acids, bases, and oxidizers.[4][5]
- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[2] Final disposal for this type of organic waste is often through incineration.[8]

## Bombykal Disposal Workflow



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Caption: Workflow for the safe disposal of **Bombykal** waste streams in a laboratory setting.

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